

# spectroscopic data interpretation for 2,3-Dibromofuran

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **2,3-Dibromofuran**

Cat. No.: **B1599518**

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An In-depth Technical Guide to the Spectroscopic Interpretation of **2,3-Dibromofuran**

## Authored by a Senior Application Scientist

### Abstract

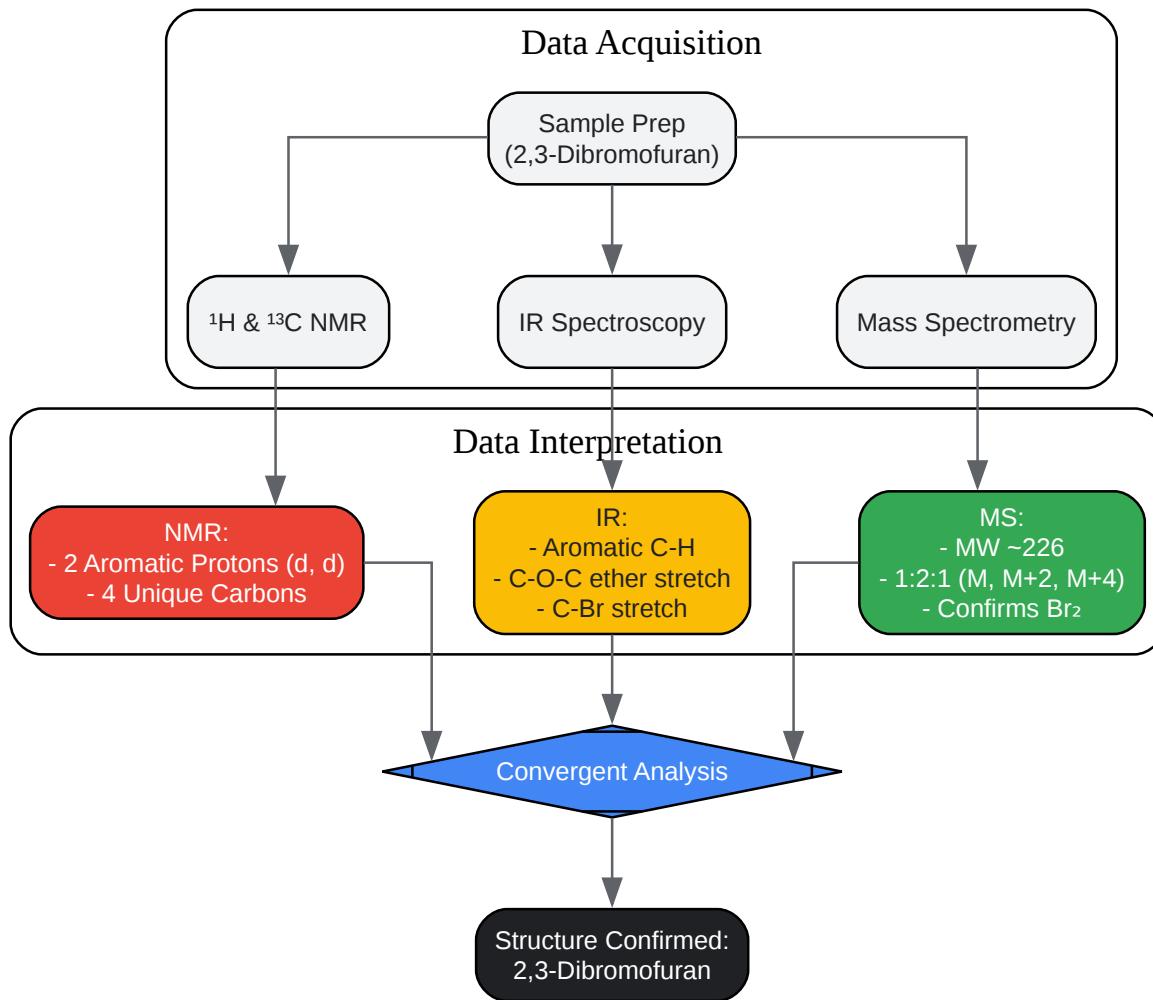
This technical guide provides a comprehensive exploration of the spectroscopic characterization of **2,3-dibromofuran** (CAS No: 30544-34-4), a halogenated heterocyclic compound.<sup>[1]</sup> Tailored for researchers, scientists, and professionals in drug development and chemical synthesis, this document delves into the principles and practical application of Nuclear Magnetic Resonance (<sup>1</sup>H and <sup>13</sup>C NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) for the unambiguous structural elucidation of this molecule. By integrating predictive data with foundational spectroscopic principles, this guide explains the causality behind spectral features and establishes a framework for the empirical validation of the compound's structure.

## Introduction: The Imperative for Rigorous Structural Verification

**2,3-Dibromofuran** is a substituted furan, a core scaffold in numerous biologically active compounds. The precise placement of the bromine atoms is critical as it dictates the molecule's steric and electronic properties, reactivity, and potential biological interactions. Consequently, rigorous and unequivocal structural verification is a non-negotiable prerequisite for its use in any research or development pipeline. Spectroscopic analysis provides the definitive, non-

destructive means to confirm molecular identity and purity. This guide presents an integrated approach to interpreting the characteristic spectral signatures of **2,3-dibromofuran**.

The molecular structure, with IUPAC-standard atom numbering, forms the basis for all subsequent spectral predictions.



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## References

- 1. 2,3-Dibromofuran 30544-34-4 [sigmaaldrich.com]
- To cite this document: BenchChem. [spectroscopic data interpretation for 2,3-Dibromofuran]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1599518#spectroscopic-data-interpretation-for-2-3-dibromofuran>

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)